

An In-depth Technical Guide to m-PEG11-acid: Safety and Handling

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Compound of Interest

Compound Name: *m*-PEG11-acid

Cat. No.: B2833604

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This guide provides a comprehensive overview of the safety and handling guidelines for **m-PEG11-acid**, a hetero-bifunctional polyethylene glycol (PEG) linker commonly utilized in the synthesis of antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). The information presented herein is intended for researchers, scientists, and drug development professionals. Due to the limited availability of specific toxicological data for **m-PEG11-acid**, this guide incorporates general safety principles for handling similar chemical entities.

Chemical and Physical Properties

m-PEG11-acid, with the chemical formula C₂₄H₄₈O₁₃, is a PEG linker featuring a terminal carboxylic acid group. This hydrophilic spacer enhances the solubility of the parent molecule in aqueous media. The terminal carboxylic acid allows for covalent conjugation to primary amine groups through the formation of a stable amide bond, typically facilitated by activating agents such as EDC or DCC.^{[1][2]}

Table 1: Physical and Chemical Properties of **m-PEG11-acid**

Property	Value	Source
Molecular Formula	C24H48O13	[1] [3] [4]
Molecular Weight	544.63 g/mol	
Appearance	Colorless to light yellow liquid/oil	
Purity	≥98%	
Solubility	Soluble in DMSO, DCM, THF, DMF	
Density	1.113 ± 0.06 g/cm ³	
CAS Number	2280998-74-3	

Health and Safety Information

To date, the chemical, physical, and toxicological properties of **m-PEG11-acid** have not been thoroughly investigated. One available Safety Data Sheet (SDS) for a similar PEGylated carboxylic acid indicates that it is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008. However, in the absence of comprehensive toxicological data, it is prudent to handle **m-PEG11-acid** with care, adhering to standard laboratory safety protocols.

General safety information for related polyethylene glycol (PEG) compounds suggests that while they are generally considered to have low toxicity, PEGs can be absorbed through damaged skin. For other PEG derivatives, such as PEG-laurates, high doses in feeding studies have shown potential for gastrointestinal irritation and liver effects.

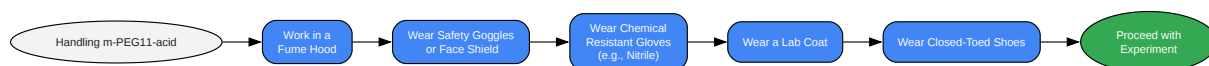
Table 2: Hazard Identification and Precautionary Statements

Hazard	Information
Acute Toxicity	Data not available. Handle as a potentially hazardous substance.
Skin Corrosion/Irritation	May cause mild irritation. Avoid direct contact with skin.
Eye Damage/Irritation	May cause eye irritation.
Respiratory Sensitization	Avoid inhalation of vapors or aerosols.

Handling and Personal Protective Equipment (PPE)

Proper handling of **m-PEG11-acid** is crucial to minimize exposure and ensure a safe laboratory environment. All work with this compound should be conducted in a well-ventilated fume hood.

Personal Protective Equipment (PPE) Workflow



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Caption: Personal Protective Equipment (PPE) workflow for handling **m-PEG11-acid**.

General Handling Precautions:

- Avoid inhalation of vapor or gas.
- Prevent contact with skin and eyes.
- Use in a chemical fume hood.
- When transferring, pour the acid into a clean beaker first, then into a graduated cylinder, all within secondary containment.

- Always be cautious when opening containers, as threads of screw caps may be contaminated.

Storage and Stability

Proper storage of **m-PEG11-acid** is essential to maintain its integrity and prevent degradation.

Table 3: Storage Conditions

Form	Temperature	Duration	Conditions	Source
Neat	-20°C	1 month	Protect from light, stored under nitrogen	
In Solvent	-80°C	6 months	Protect from light, stored under nitrogen	
Shipping	Ambient Temperature	-	May vary by region	

Stability and Reactivity:

- **Stability:** The product is stable under normal operating and storage conditions.
- **Conditions to Avoid:** High temperatures and frequent exposure to air should be avoided.
- **Materials to Avoid:** Avoid contact with strong oxidizing agents.
- **Hazardous Polymerization:** Hazardous polymerization is not expected to occur.

First Aid and Spill Response

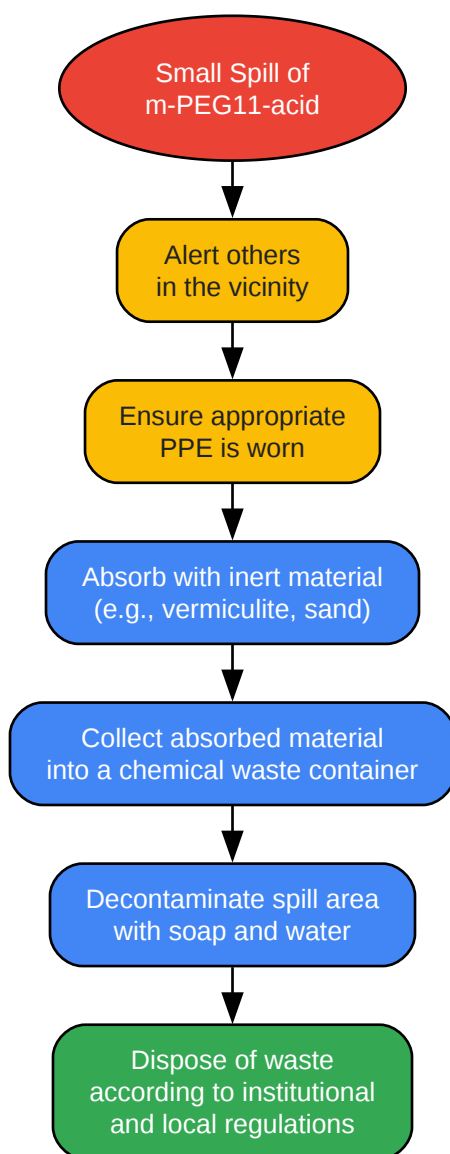
In the event of exposure or a spill, immediate and appropriate action is necessary.

First Aid Measures:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide artificial respiration.

- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of water for at least 15 minutes.
- Eye Contact: Immediately flush eyes with running water for at least 20 minutes as a precaution.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Spill Response Workflow



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Caption: General workflow for responding to a small spill of **m-PEG11-acid**.

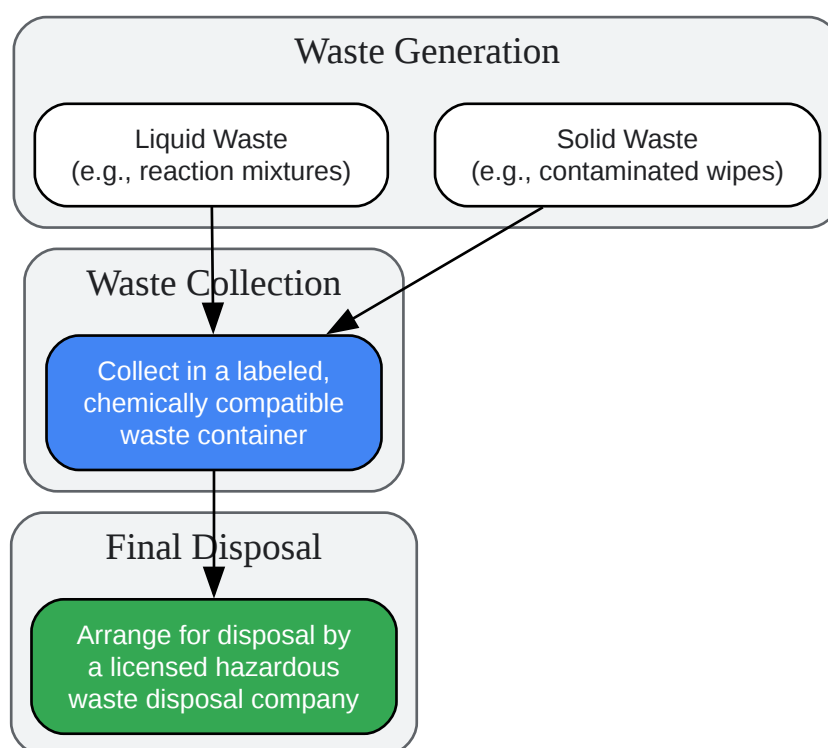
For large spills, evacuate the area and contact the appropriate emergency response team.

Never attempt to neutralize acid spills with bases without proper training and equipment.

Waste Disposal

All waste containing **m-PEG11-acid** should be treated as chemical waste and disposed of in accordance with institutional, local, and national regulations.

Waste Disposal Logical Flow



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Caption: Logical flow for the disposal of **m-PEG11-acid** waste.

Experimental Protocols

Specific experimental protocols for the safety and toxicity testing of **m-PEG11-acid** are not publicly available. Researchers should develop and validate their own protocols for use in

specific applications, such as conjugation to antibodies or small molecules, based on established chemical principles and safety guidelines.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. The absence of comprehensive safety and toxicity data for **m-PEG11-acid** necessitates a cautious approach to its handling. All laboratory personnel should be thoroughly trained in general chemical safety and handling procedures before working with this compound. Always consult the most recent Safety Data Sheet (SDS) provided by the supplier and adhere to all institutional and regulatory guidelines.

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